

Precision Biosynthesis of 3-Hydroxytetradecanedioic Acid: A Metabolic Engineering Framework

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Compound of Interest

Compound Name: 3-Hydroxytetradecanedioic acid

CAS No.: 73179-89-2

Cat. No.: B1257505

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Executive Summary & Biochemical Rationale

3-Hydroxytetradecanedioic acid (3-OH-C14-DCA) is a rare, high-value dicarboxylic acid traditionally identified as a diagnostic metabolite in Long-chain 3-hydroxyacyl-CoA dehydrogenase (LCHAD) deficiency. Unlike simple dicarboxylic acids used in polyamides (e.g., dodecanedioic acid), the presence of the

-hydroxyl group and the

-carboxyl functionality imparts unique chirality and reactivity, making it a potential precursor for functionalized biodegradable polyesters and cross-linking agents.

Direct chemical synthesis of 3-OH-C14-DCA is hindered by the need for harsh oxidants and complex protection/deprotection steps to ensure regioselectivity. This guide delineates a biochemical synthesis route utilizing a "Convergent Oxidation" strategy. By coupling terminal

-oxidation with an interrupted

-oxidation cycle in an engineered host (*Escherichia coli* or *Yarrowia lipolytica*), we can achieve precise regioselective functionalization.

The Biocatalytic Architecture

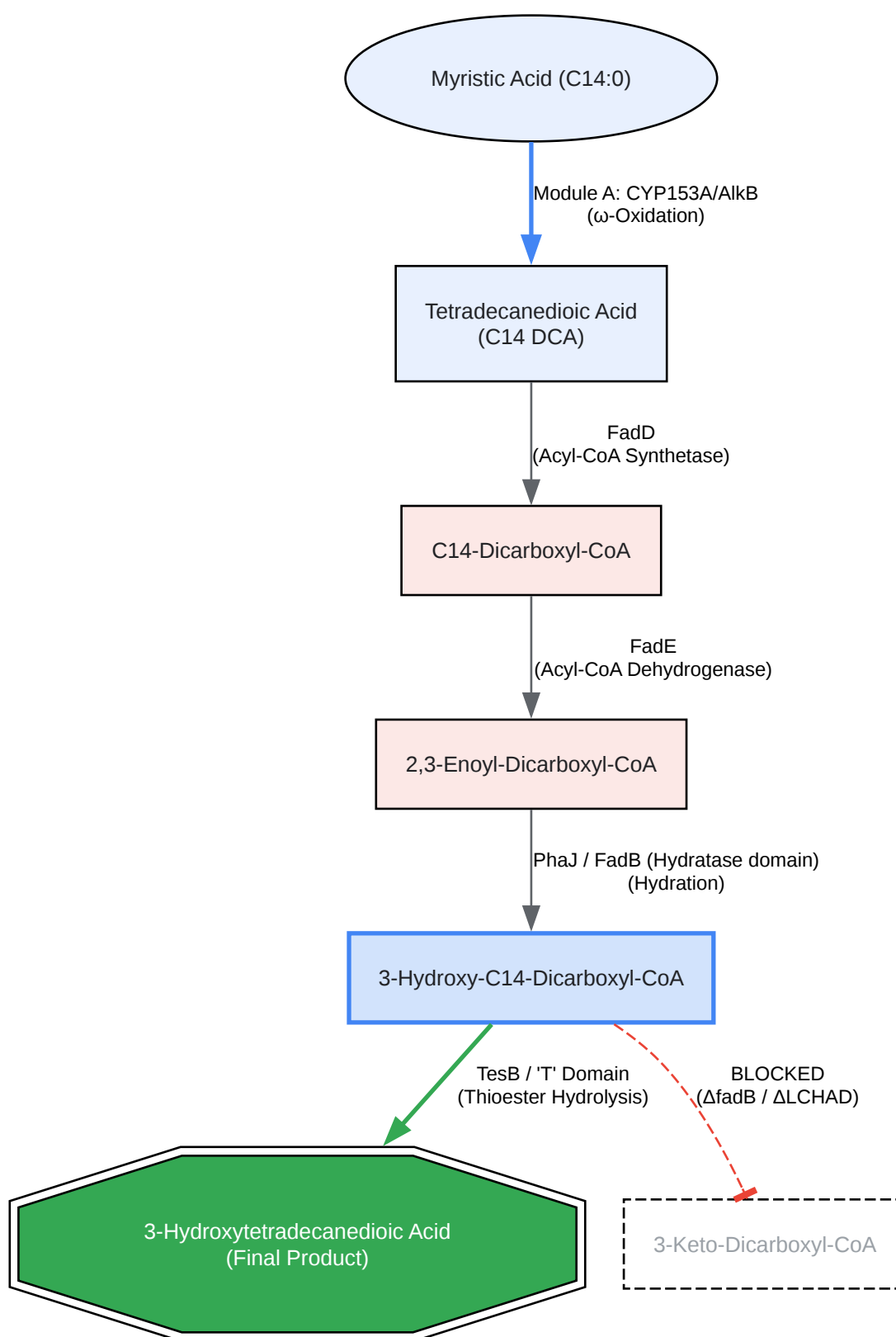
To synthesize 3-OH-C14-DCA, we must engineer a pathway that simultaneously oxidizes the terminal methyl group of myristic acid (C14:0) and introduces a hydroxyl group at the C3 position, while preventing further degradation.

The "Interrupted Flux" Mechanism

The core logic relies on two orthogonal enzymatic modules:

- Module A (
 - Oxidation): Converts the hydrophobic tail of the fatty acid into a carboxyl group.
- Module B (Stalled
 - Oxidation): Activates the dicarboxylic acid, performs the initial desaturation and hydration, but halts before the oxidative cleavage can occur.

Pathway Diagram (DOT Visualization)



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Caption: Convergent synthesis pathway. Blue arrows indicate engineered flux; Red T-bar indicates the critical metabolic block required for product accumulation.

Strain Engineering Protocol

While *Candida tropicalis* is the industrial standard for simple DCAs, engineered *E. coli* is recommended for this specific application due to the modularity of its

-oxidation complex (fad regulon), allowing for cleaner separation of hydratase and dehydrogenase activities.

Host Selection & Genetic Modifications

Base Strain: *E. coli* K-12 (MG1655) or BL21(DE3).

Gene Target	Modification	Rationale
fadE	Upregulate	Enhances conversion of Acyl-CoA to Enoyl-CoA (Step 1 of -ox).
fadB	Knockout ()	Removes the native multifunctional complex (Hydratase/Dehydrogenase/Isomerase), preventing degradation of the 3-OH intermediate.
phaJ	Heterologous Expression	(From <i>Aeromonas caviae</i>) Re-introduces specific (R)-specific enoyl-CoA hydratase activity without the dehydrogenase activity, trapping the flux at the 3-OH step.
tesB	Overexpression	Thioesterase II. Cleaves the CoA thioester bond of the accumulated 3-hydroxy-dicarboxyl-CoA to release the free acid.

The -Oxidation Module (Plasmid 1)

To convert the C14 fatty acid to C14-DCA prior to functionalization, introduce a P450 system.

- Enzyme: CYP153A (from *Marinobacter aquaeolei*) or AlkBGT (from *Pseudomonas putida*).
- Cofactor Regeneration: Co-express Ferredoxin (Fdx) and Ferredoxin Reductase (FdR) to ensure electron transfer.
- Vector: pETDuet-1 (T7 promoter) for high-level expression.

Experimental Methodology

Fermentation Strategy (Fed-Batch)

The synthesis is biphasic: biomass growth followed by biotransformation.

Phase 1: Biomass Accumulation

- Medium: M9 Minimal Medium + 20 g/L Glucose.
- Conditions: 37°C, pH 7.0, DO > 30%.
- Goal: Reach OD of 30–50.

Phase 2: Biotransformation (Induction)

- Induction: Add IPTG (0.1 mM) to induce P450 and pathway enzymes.
- Substrate Feeding: Begin feeding Myristic Acid (C14:0) dissolved in ethanol or Tween-80.
 - Rate: 0.5 g/L/h.
 - Critical Control Point: Maintain glucose at limiting levels (1-2 g/L) to provide ATP/NADPH for the P450 system without repressing the fad regulon (catabolite repression).
- Temperature Shift: Lower to 30°C to preserve P450 stability.

Analytical Validation (LC-MS/MS)

Since 3-OH-C14-DCA is not a standard commercial reagent, validation requires mass spectrometry.

- Sample Prep: Centrifuge broth; acidify supernatant to pH 2.0 with HCl; extract with Ethyl Acetate (2x vol).
- Derivatization: BSTFA + 1% TMCS (60°C, 30 min) to silylate hydroxyl and carboxyl groups.
- GC-MS Target Ions:

- Look for the molecular ion
of the tris-TMS derivative.
- Characteristic fragmentation:
-cleavage adjacent to the 3-TMS-ether group.

Purification & Downstream Processing[1]

The high polarity of the 3-hydroxyl group makes this molecule more water-soluble than standard DCAs, complicating precipitation.

Step	Protocol Description	Technical Note
1. Cell Removal	Microfiltration (0.2 m) or Centrifugation (8000 x g).	Product is in the supernatant.
2. Acidification	Adjust pH to 2.0 using .	Protonates the carboxyl groups, reducing solubility.
3. Solvent Extraction	Liquid-Liquid Extraction using Methyl Isobutyl Ketone (MIBK) or Ethyl Acetate at 50°C.	MIBK is preferred for industrial scale due to lower volatility.
4. Crystallization	Evaporate solvent to saturation. Cool slowly to 4°C.	If impurities persist, perform a recrystallization in water/ethanol mix.

Self-Validating Control Systems

To ensure scientific integrity (E-E-A-T), the following controls must be embedded in the experimental design:

- The "Leak" Check: Run a control fermentation with the

fadB strain without the phaJ plasmid. If 3-OH-C14-DCA is detected, it implies native anaerobic hydratases (FadJ) are active, which have lower stereospecificity.

- The Regioselectivity Check: Use NMR (C) to confirm the hydroxyl group is at C3 and not -1 (a common P450 side reaction). The C3 signal should appear distinct from the terminal carboxyls.
- Toxicity Monitoring: 3-Hydroxy intermediates can be toxic to E. coli. Monitor cell viability via CFU counts during the biotransformation phase. If viability drops, reduce the myristic acid feed rate.

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